

Total Synthesis of (-)-Lasonolide A: A Detailed Protocol and Application Note

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lasonolide A*

Cat. No.: *B1251353*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview and detailed protocol for the total synthesis of (-)-**lasonolide A**, a marine-derived macrolide with potent cytotoxic activity against a range of cancer cell lines. The synthetic strategy detailed herein follows the convergent approach developed by Trost and coworkers, which is highlighted by a key ruthenium-catalyzed alkene-alkyne coupling reaction. This document is intended to serve as a practical guide for researchers in organic synthesis and medicinal chemistry.

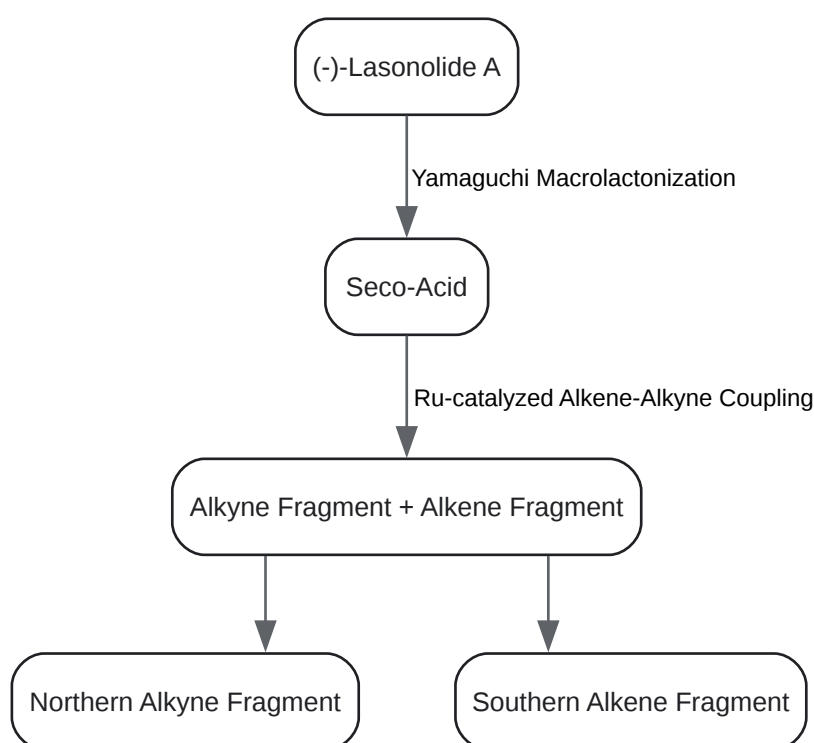
Introduction

(-)-**Lasonolide A** is a 20-membered macrolide featuring two substituted tetrahydropyran rings and a unique 1,4-diene moiety. Its significant biological activity has made it an attractive target for total synthesis. The convergent strategy developed by Trost's group allows for the efficient construction of this complex natural product from two advanced fragments: an alkyne-containing northern fragment and a vinyl-substituted southern fragment.^{[1][2]} Key transformations in this synthesis include a stereoselective zinc-catalyzed aldol reaction, an enzyme-mediated dynamic kinetic resolution, and a crucial ruthenium-catalyzed alkene-alkyne

coupling to unite the two fragments, followed by a Yamaguchi macrolactonization to form the macrocycle.^{[1][2]}

Retrosynthetic Analysis and Strategy

The retrosynthetic analysis of (-)-**lasonolide A** reveals a disconnection at the ester linkage and the C12-C13 bond, leading to the seco-acid. A further disconnection via a ruthenium-catalyzed alkene-alkyne coupling reveals the two key fragments: the northern alkyne and the southern alkene.



[Click to download full resolution via product page](#)

Figure 1: Retrosynthetic analysis of (-)-**Lasonolide A**.

Synthesis of the Northern Alkyne Fragment

The synthesis of the northern alkyne fragment commences with a dinuclear zinc-catalyzed asymmetric aldol reaction to establish the initial stereocenter.^[1] This is followed by a series of transformations including a diastereoselective reduction, acetal formation, and a Horner-Wadsworth-Emmons olefination with a subsequent intramolecular oxy-Michael addition to construct the tetrahydropyran ring.^{[1][2]}

Key Transformations and Quantitative Data for Northern Alkyne Synthesis

Step	Reactants	Key Reagents /Catalyst	Product	Yield (%)	d.r.	ee (%)
1. Asymmetric Aldol Reaction	Ynone, Aldehyde	Dinuclear Zn-catalyst	β -Hydroxy ketone	54	-	99
2. Diastereoselective Reduction	β -Hydroxy ketone	DIBAL-H	syn-1,3-Diol	-	>20:1	-
3. Benzylidene Acetal Formation	syn-1,3-Diol	Benzaldehyde dimethyl acetal, CSA	Benzylidene acetal	-	-	-
4. HWE Olefination/Oxy-Michael	Phosphonate, Aldehyde	KHMDS, 18-crown-6	Tetrahydropyran	94	Single isomer	-
5. Acetal Hydrolysis/Lactolization	Benzylidene acetal	LiBF ₄ , aq. MeCN	Bicyclic Lactol (Alkyne Fragment)	96	-	-

Experimental Protocol: Asymmetric Aldol Reaction

To a solution of the dinuclear zinc catalyst (0.1 mmol) in THF (2 mL) at -20 °C is added a solution of the ynone (1.0 mmol) in THF (1 mL). After stirring for 30 minutes, the aldehyde (1.2 mmol) is added dropwise. The reaction mixture is stirred at -20 °C for 72 hours.^[1] The reaction is then quenched with saturated aqueous NH₄Cl solution and extracted with ethyl acetate. The

combined organic layers are washed with brine, dried over Na₂SO₄, and concentrated under reduced pressure. The residue is purified by flash column chromatography on silica gel to afford the β -hydroxy ketone.[1]

Synthesis of the Southern Alkene Fragment

The synthesis of the southern alkene fragment relies on a dynamic kinetic asymmetric reduction of a β -ketoester using an engineered enzyme to set the absolute stereochemistry of the southern tetrahydropyran ring.[1][2] Subsequent steps involve the formation of a dienoate fragment via a Horner-Wadsworth-Emmons olefination.[1]

Key Transformations and Quantitative Data for Southern Alkene Synthesis

Step	Reactants	Key Reagents /Catalyst	Product	Yield (%)	d.r.	ee (%)
1. Dynamic Kinetic Reduction	β -Ketoester	Engineered Enzyme, NADPH, 2-propanol	syn-Hydroxy ester	75	4:1	>95
2. Silyl Protection	syn-Hydroxy ester	TBSCl, Imidazole	TBS-protected ester	-	-	-
3. Weinreb Amide Formation	TBS-protected ester	Me(OMe)N H·HCl, i-PrMgCl	Weinreb amide	-	-	-
4. Ynone Formation	Weinreb amide	Propargylmagnesium bromide	Ynone	-	-	-
5. CBS Reduction	Ynone	(S)-CBS, BH ₃ ·DMS	Propargyl alcohol	50-70	6.7:1	-
6. Tetrahydropyran Formation	Propargyl alcohol	-	Tetrahydropyran	-	-	-
7. HWE Olefination	Aldehyde	Phosphonate	Dienoate (Alkene Fragment)	-	-	-

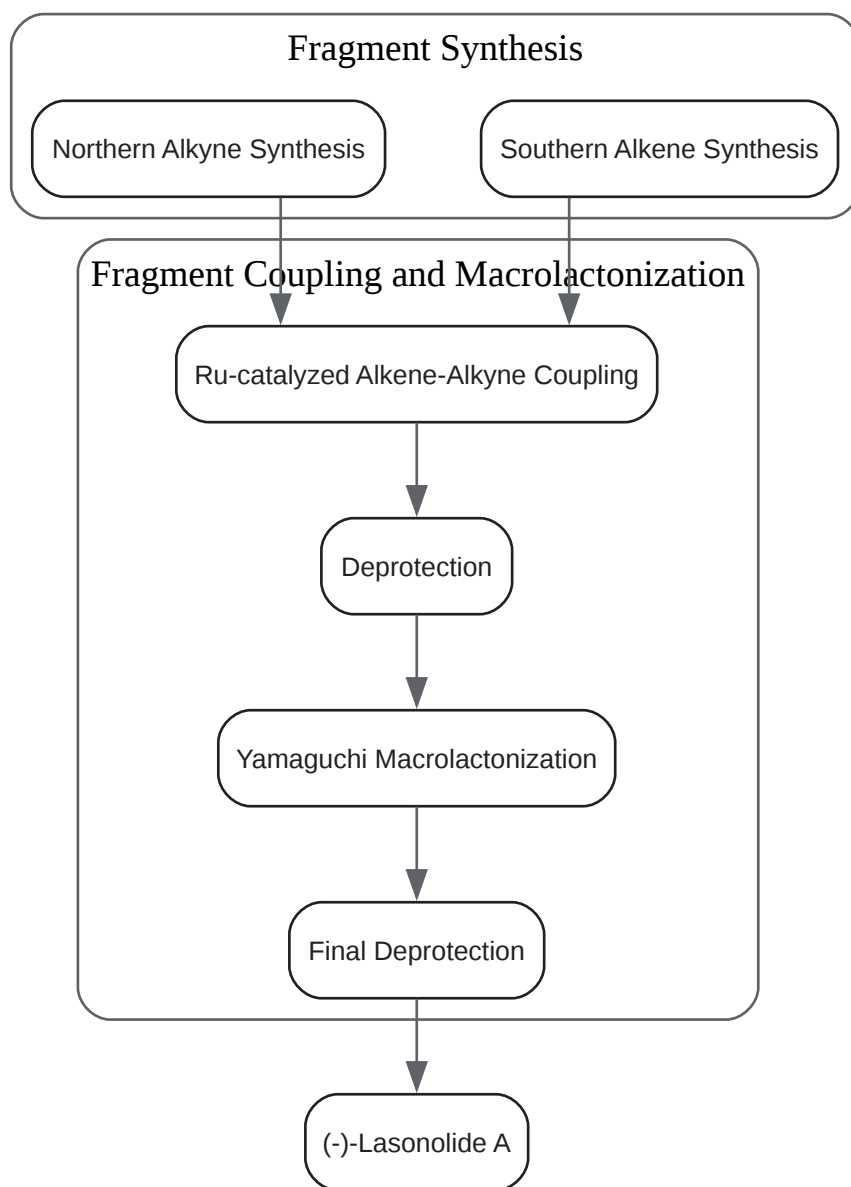
Experimental Protocol: Dynamic Kinetic Asymmetric Reduction

To a solution of the β -ketoester (1.0 mmol) in a phosphate buffer (pH 4.5) is added the engineered enzyme and NADPH. 2-Propanol is used as the reductant. The mixture is stirred at room temperature until the starting material is consumed (monitored by TLC). The reaction

mixture is then extracted with ethyl acetate, and the combined organic layers are washed with brine, dried over Na₂SO₄, and concentrated. The crude product is purified by flash chromatography to yield the syn-hydroxy ester.[1]

Fragment Coupling and Macrolactonization

The crucial step in the total synthesis is the coupling of the northern alkyne and southern alkene fragments using a ruthenium catalyst, [CpRu(MeCN)₃]PF₆, which favors the formation of the desired linear 1,4-diene over the branched isomer.[1][2] The synthesis is completed by a Yamaguchi macrolactonization of the resulting seco-acid.[1]



[Click to download full resolution via product page](#)

Figure 2: Overall workflow for the total synthesis of (-)-Lasonolide A.

Key Transformations and Quantitative Data for the Final Steps

Step	Reactants	Key Reagents/Catalyst	Product	Yield (%)	Linear:Branched Ratio
1. Ru-catalyzed Alkene-Alkyne Coupling	Northern Alkyne, Southern Alkene	[CpRu(MeCN) ₃]PF ₆ , Acetone	Coupled Product	43-69	2:1 to 3:1
2. Yamaguchi Macrolactonization	Seco-acid	2,4,6-Trichlorobenzoyl chloride, DMAP, Et ₃ N	Protected (-)-Lasonolide A	40-62	-
3. Final Deprotection	Protected (-)-Lasonolide A	HF·Pyridine	(-)-Lasonolide A	75	-

Experimental Protocol: Ru-catalyzed Alkene-Alkyne Coupling

To a solution of the alkyne fragment (1.0 equiv) and the alkene fragment (1.2 equiv) in acetone is added [CpRu(MeCN)₃]PF₆ (10 mol%). The reaction mixture is stirred at room temperature for 14 hours.^[1] The solvent is removed under reduced pressure, and the residue is purified by flash column chromatography on silica gel to separate the linear and branched isomers and to afford the desired coupled product.^[1]

Experimental Protocol: Yamaguchi Macrolactonization

To a solution of the seco-acid (1.0 equiv) in THF is added triethylamine (5.0 equiv) and 2,4,6-trichlorobenzoyl chloride (1.5 equiv) at room temperature. After stirring for 2 hours, the mixture

is diluted with toluene and added dropwise to a solution of DMAP (7.0 equiv) in toluene at 80 °C over a period of 6 hours. The reaction mixture is stirred for an additional 12 hours at 80 °C. After cooling to room temperature, the mixture is filtered, and the filtrate is concentrated. The residue is purified by flash chromatography to yield the protected (-)-**lasonolide A**.^[1]

Conclusion

This application note provides a detailed protocol for the total synthesis of (-)-**lasonolide A**, based on the convergent and efficient strategy developed by Trost and coworkers. The key features of this synthesis, including the stereocontrolled formation of the tetrahydropyran rings and the crucial ruthenium-catalyzed fragment coupling, have been outlined with quantitative data and experimental procedures. This information serves as a valuable resource for researchers engaged in the synthesis of complex natural products and the development of novel anticancer agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Total Synthesis of (-)-Lasonolide A - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. The Trost Synthesis of (-)-Lasonolide A [[organic-chemistry.org](https://www.organic-chemistry.org/)]
- To cite this document: BenchChem. [Total Synthesis of (-)-Lasonolide A: A Detailed Protocol and Application Note]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1251353/docs#total-synthesis-of-lasonolide-a-a-detailed-protocol-and-application-note>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)